An In-depth Technical Guide to the Chemical Properties of Diallyl Phthalate-d4

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Compound of Interest

Compound Name: *Diallyl phthalate-d4*

Cat. No.: *B12392886*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **Diallyl Phthalate-d4** (DAP-d4), a deuterated isotopologue of Diallyl Phthalate (DAP). This document is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development and related fields who utilize labeled compounds for analytical and metabolic studies.

Introduction

Diallyl Phthalate-d4 is a stable isotope-labeled version of Diallyl Phthalate, where four hydrogen atoms on the phenyl ring have been replaced with deuterium. This isotopic substitution makes it an ideal internal standard for quantitative analysis by mass spectrometry (GC-MS or LC-MS) and nuclear magnetic resonance (NMR) spectroscopy. Its use allows for accurate quantification of the non-deuterated analogue in various matrices by correcting for analyte loss during sample preparation and instrumental analysis.

Chemical and Physical Properties

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The chemical and physical properties of **Diallyl Phthalate-d4** are summarized in the tables below. Data for the non-deuterated Diallyl Phthalate are also provided for comparison.

General Properties

Property	Diallyl Phthalate-d4	Diallyl Phthalate
Chemical Name	Diallyl Phthalate-3,4,5,6-d4	Diallyl Phthalate
Synonyms	Phthalic Acid Diallyl Ester-d4	DAP, Allyl phthalate
CAS Number	2514944-45-5[1][2]	131-17-9[3][4][5]
Molecular Formula	$C_{14}D_4H_{10}O_4$	$C_{14}H_{14}O_4$
Molecular Weight	250.29 g/mol	246.26 g/mol
Isotopic Enrichment	99 atom % D	N/A

Physical Properties

Property	Value (Diallyl Phthalate)
Appearance	Clear, colorless to light yellow liquid
Melting Point	-70 °C
Boiling Point	165-167 °C at 5 mmHg
Density	1.121 g/mL at 25 °C
Refractive Index	n20/D 1.519
Solubility	Soluble in most organic solvents; insoluble in water.
Vapor Pressure	2.3 mmHg at 150 °C
Flash Point	166 °C (closed cup)
Autoignition Temperature	725 °F

Synthesis

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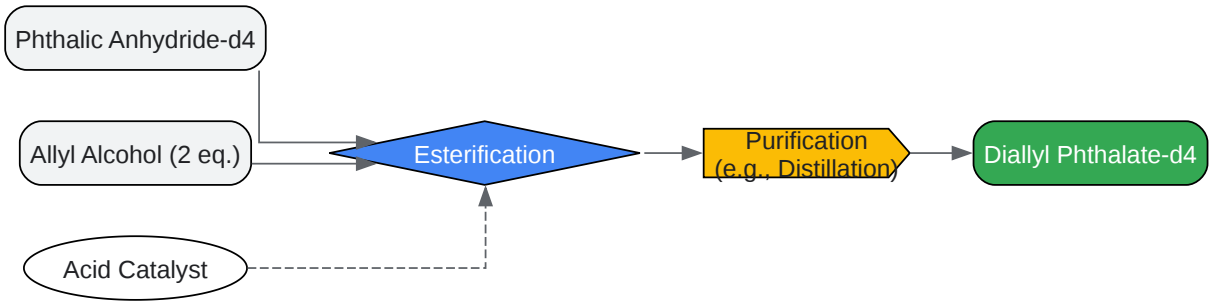
The synthesis of **Diallyl Phthalate-d4** typically involves the esterification of deuterated phthalic anhydride with allyl alcohol. While a specific detailed protocol for the deuterated version is not readily available in the cited literature, the general synthesis for Diallyl Phthalate can be adapted.

General Synthesis of Diallyl Phthalate

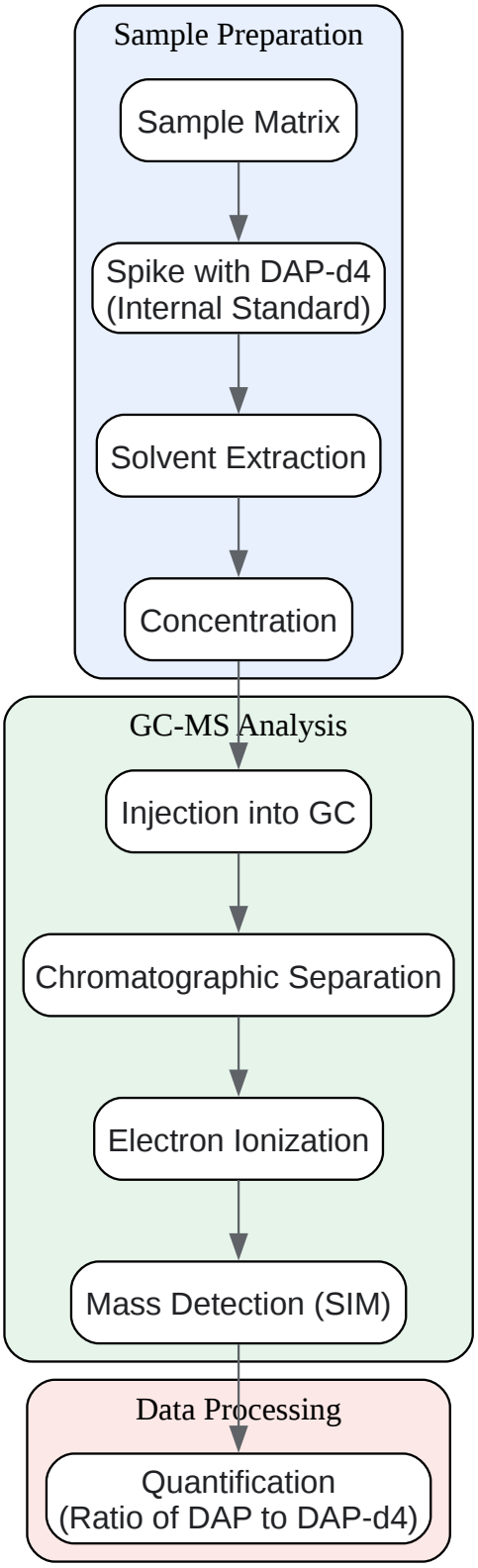
Diallyl Phthalate is commercially produced by the reaction of phthalic anhydride with allyl alcohol. This reaction is an esterification process, often catalyzed by an acid.

A plausible synthetic route for **Diallyl Phthalate-d4** would involve the use of Phthalic Anhydride-d4 as a starting material, reacting with two equivalents of allyl alcohol.

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